

Personal protective equipment for handling 1-(Bromomethyl)-3,5-di-tert-butylbenzene

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Compound of Interest

Compound Name: 1-(Bromomethyl)-3,5-di-tert-butylbenzene

Cat. No.: B1335266

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Essential Safety and Handling Guide for 1-(Bromomethyl)-3,5-di-tert-butylbenzene

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-(Bromomethyl)-3,5-di-tert-butylbenzene** (CAS RN: 62938-08-3). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

Hazard Identification and Physicochemical Properties

1-(Bromomethyl)-3,5-di-tert-butylbenzene is a hazardous chemical requiring careful handling. It is classified as a skin corrosive, a serious eye irritant, and a lachrymator, meaning it can cause tearing.

Property	Value	Reference
CAS Number	62938-08-3	
Molecular Formula	C ₁₅ H ₂₃ Br	
Molecular Weight	283.25 g/mol	
Appearance	Solid	
Melting Point	62-66 °C	
Hazard Class	Skin Corrosion 1B	[1]
Hazard Statements	H314: Causes severe skin burns and eye damage.	[1]
Signal Word	Danger	[1]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The following equipment must be used at all times when handling this compound.

Body Part	PPE Recommendation	Rationale and Specifications
Eye and Face	Chemical splash goggles and a face shield.	Goggles must meet ANSI Z87.1 standards. A face shield provides additional protection against splashes. [2]
Hands	Heavy-duty, chemical-resistant gloves (e.g., nitrile, neoprene, or Viton).	Inspect gloves for integrity before each use. Dispose of contaminated gloves immediately. [2] [3]
Body	Flame-retardant lab coat, fully buttoned, with long sleeves.	Provides a barrier against accidental skin contact. [2]
Respiratory	Use only within a certified chemical fume hood.	If engineering controls are insufficient, a NIOSH/MSHA-approved respirator may be necessary. [2]
Footwear	Closed-toe, chemical-resistant shoes.	Protects feet from spills. [4]

Step-by-Step Handling Protocol

All handling of **1-(Bromomethyl)-3,5-di-tert-butylbenzene** must be conducted within a certified chemical fume hood to minimize inhalation exposure.

Preparation:

- Verify Fume Hood: Ensure the chemical fume hood is operational and certified.
- Safety Equipment: Locate and confirm the accessibility of the nearest safety shower and eyewash station.[\[1\]](#)
- Spill Kit: Have a spill kit readily available containing an inert absorbent material (e.g., sand, vermiculite).[\[5\]](#)

- Don PPE: Put on all required personal protective equipment as detailed in the table above.

Experimental Procedure:

- Weighing and Transfer: If the compound is a solid, handle it carefully to minimize dust generation. Use appropriate, clean glassware for all transfers.
- Reaction Setup: Perform all reactions within the fume hood. Ensure all glassware is securely clamped.
- Post-Handling: After use, decontaminate all surfaces and equipment.

Storage and Disposal Plan

Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and bases.[\[6\]](#)
- Keep containers tightly closed and clearly labeled.[\[5\]](#)
- Store below eye level to minimize the risk of dropping.[\[4\]](#)

Disposal:

- Waste Segregation: All waste containing **1-(Bromomethyl)-3,5-di-tert-butylbenzene**, including contaminated gloves, wipes, and glassware, must be collected as halogenated organic waste.[\[7\]](#)[\[8\]](#) Do not mix with non-halogenated waste.
- Waste Containers: Use clearly labeled, dedicated, and sealed containers for hazardous waste.[\[7\]](#)
- Professional Disposal: Arrange for the disposal of hazardous waste through a licensed environmental management company. Do not dispose of this chemical down the drain.[\[9\]](#)

Emergency Procedures

In Case of Exposure:

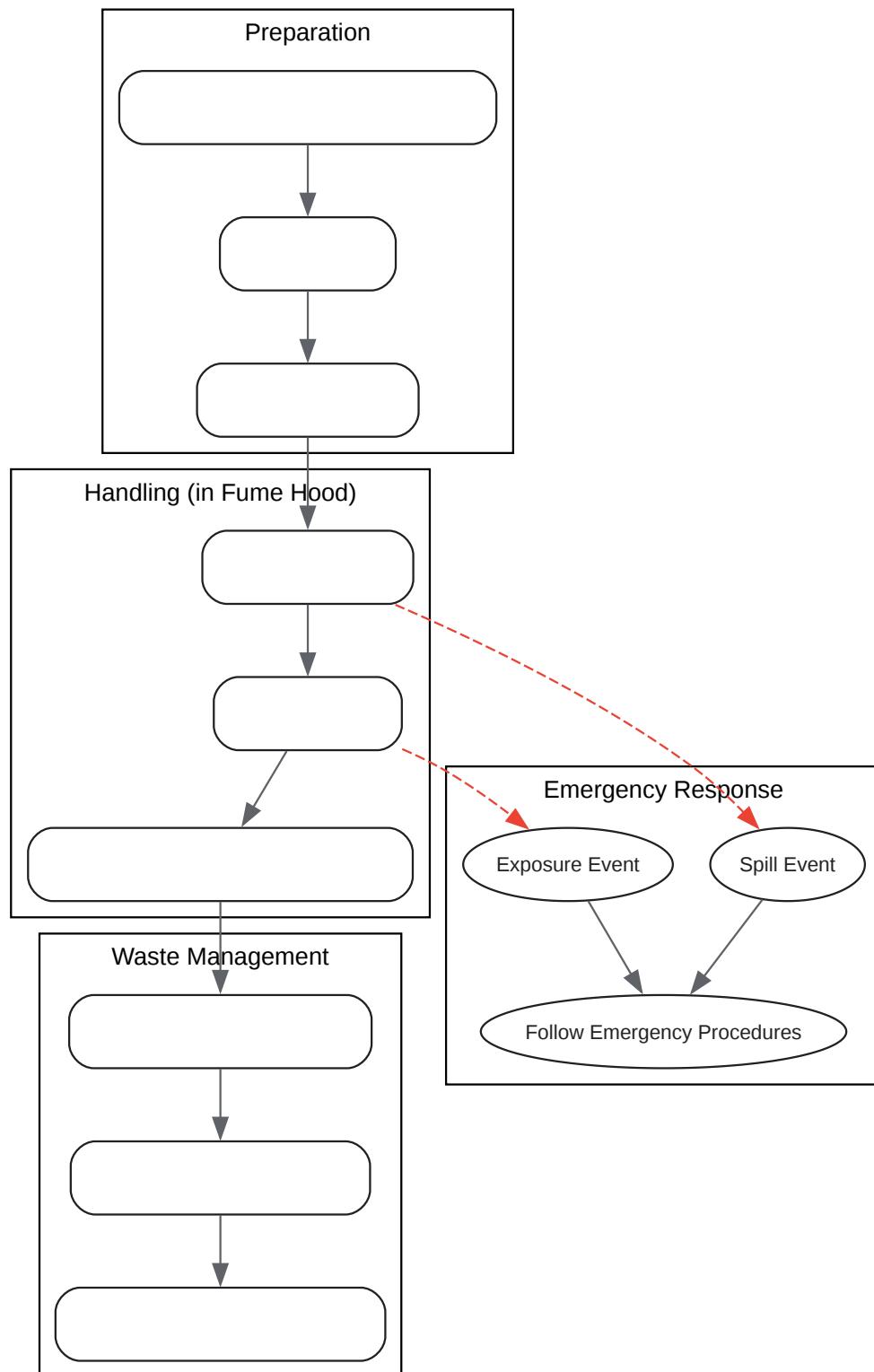
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek immediate medical attention.[[1](#)]
- Eye Contact: Immediately flush eyes with water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[[1](#)]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[[10](#)]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[[1](#)]

In Case of a Spill:

- Evacuate: Alert others and evacuate the immediate area.
- Control Vapors: Ensure the fume hood is operational to control vapors.
- Containment: For a small spill, use an inert absorbent material to contain it.
- Cleanup: Carefully collect the absorbed material into a sealed container for hazardous waste disposal.
- Decontaminate: Clean the spill area thoroughly.

Handling Workflow Diagram

Workflow for Handling 1-(Bromomethyl)-3,5-di-tert-butylbenzene

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Caption: Safe handling workflow for **1-(Bromomethyl)-3,5-di-tert-butylbenzene**.

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